

# Personal protective equipment for handling GSK-923295

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## Compound of Interest

Compound Name: GSK-923295

Cat. No.: B607873

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## Essential Safety and Handling Guide for GSK-923295

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK-923295**, a potent and selective inhibitor of the mitotic kinesin Centromere protein E (CENP-E).<sup>[1]</sup> Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**GSK-923295** is a potent compound that requires careful handling to prevent exposure. While a specific, comprehensive Safety Data Sheet (SDS) was not publicly available at the time of this writing, the nature of the compound as a potent kinase inhibitor necessitates a stringent approach to personal protection. The following PPE recommendations are based on guidelines for handling similar hazardous compounds and should be considered the minimum requirement.

Summary of Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye Protection	Safety goggles with side shields	Must be worn at all times in the laboratory to protect against splashes.
Hand Protection	Two pairs of chemotherapy-rated gloves	An inner and outer pair of nitrile gloves tested against chemical permeation are recommended, especially when handling stock solutions. <a href="#">[2]</a> <a href="#">[3]</a>
Body Protection	Impervious laboratory coat or gown	Should be long-sleeved with knit cuffs and close in the back to provide full coverage and be resistant to chemical permeation. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosols. <a href="#">[2]</a>

Note: All disposable PPE should not be reused. Reusable PPE must be properly decontaminated after each use.[\[3\]](#)

## Operational and Disposal Plans

### Receiving and Storage:

- Upon receiving the shipment, inspect the package for any signs of damage or leakage in a designated receiving area.
- Wear a single pair of chemotherapy-rated gloves during unpacking.

- The compound should be stored at -20°C in a tightly sealed container, as recommended by suppliers.<sup>[1][4]</sup>
- Clearly label the storage location with appropriate hazard warnings.

#### Handling and Preparation of Solutions:

All handling of solid **GSK-923295** and preparation of stock solutions must be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet (BSC) to minimize inhalation exposure.<sup>[2]</sup>

- Prepare the Workspace: Cover the work surface with absorbent, plastic-backed paper to contain any potential spills.
- Don PPE: Before handling the compound, put on all required PPE as specified in the table above, including double gloves, a lab coat, and eye protection. A respirator should be used if a containment hood is not available.
- Weighing the Compound:
  - Use a dedicated, calibrated analytical balance inside the fume hood or BSC.
  - Handle the container carefully to avoid generating dust.
  - Use a spatula or other appropriate tool to transfer the powder.
- Preparing Solutions:
  - **GSK-923295** is soluble in DMSO.<sup>[4][5]</sup>
  - When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
  - If necessary, gentle warming or sonication can be used to aid dissolution.
  - Clearly label all solutions with the compound name, concentration, date, and your initials.

#### Spill Management:

- In case of a spill, immediately alert others in the area.
- If safe to do so, contain the spill using a chemical spill kit.
- Wear appropriate PPE, including respiratory protection, during cleanup.
- Absorb the spill with an inert material and place it in a sealed container for hazardous waste disposal.
- Decontaminate the area with an appropriate cleaning agent.

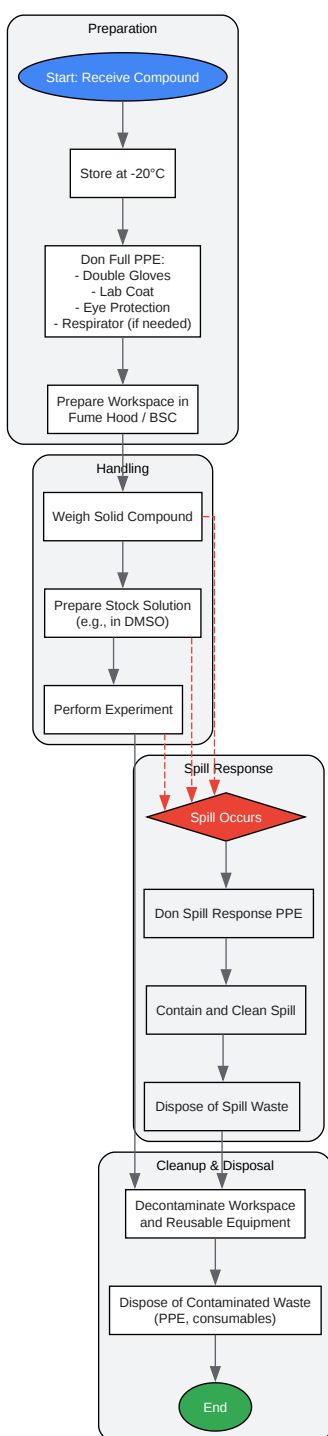
#### Disposal Plan:

All waste contaminated with **GSK-923295**, including empty vials, contaminated PPE, and absorbent materials, must be disposed of as hazardous chemical waste.

- Collect all solid and liquid waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.  
Do not dispose of it down the drain or in regular trash.

## Experimental Workflow and Safety Precautions

The following diagram illustrates the key steps and decision points for safely handling **GSK-923295**.



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Caption: Workflow for Safe Handling of **GSK-923295**.

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